

An In-depth Technical Guide to the Physicochemical Properties of Dibutyl Itaconate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dibutyl itaconate (DBI) is a significant bio-based monomer and chemical intermediate, derived from the fermentation of carbohydrates.[1] As a diester of itaconic acid and n-butanol, its versatile chemical nature, characterized by two ester groups and a reactive double bond, allows it to serve as a valuable component in the synthesis of a wide array of polymers.[2][3] It finds extensive application as a plasticizer, as well as in the manufacturing of coatings, adhesives, and resins.[2][4] This technical guide provides a comprehensive overview of the core physicochemical properties of **dibutyl itaconate**, complete with detailed experimental protocols for their determination and a summary of its synthesis. All quantitative data is presented in structured tables for clarity and ease of comparison.

Chemical Identity



Identifier	Value
IUPAC Name	dibutyl 2-methylidenebutanedioate[5]
Synonyms	Di(n-butyl) itaconate, Dibutyl 2- methylenesuccinate, Itaconic acid dibutyl ester[6][7]
CAS Number	2155-60-4[2]
Molecular Formula	C13H22O4[2]
Molecular Weight	242.31 g/mol [6][8]
Chemical Structure	
SMILES: CCCCOC(=0)CC(=C)C(=0)OCCCC[9]	_
InChl: 1S/C13H22O4/c1-4-6-8-16-12(14)10- 11(3)13(15)17-9-7-5-2/h3-10H2,1-2H3[9]	-

Physicochemical Properties

Dibutyl itaconate is typically a clear, colorless to pale yellow liquid with a relatively low viscosity.[2] The following tables summarize its key physicochemical properties based on available data.

Physical and Thermal Properties



Property	Value	Temperature (°C)	Pressure
Physical State	Clear Liquid[8]	Ambient	Atmospheric
Boiling Point	284 °C[8][9]	-	Atmospheric (lit.)
135-136 °C[6]	-	10 Torr[6]	
Density	0.985 g/mL[8][9]	25[8][9]	-
0.9865 g/cm ³ [6]	20[6]	-	
Refractive Index (n20/D)	1.444[8][9]	20[8][9]	-
1.447[6]	20[6]	-	
Viscosity	5.6 mPa·s[3]	20[3]	-
Vapor Pressure	0.000728 mmHg[6]	25[6]	-
0.19 Pa[8]	25[8]	-	
Flash Point	>110 °C (>230 °F)[3] [6][8]	-	Closed Cup[3]
136 °C (276.8 °F)[9]	-	-	
Surface Tension	35 x 10 ⁻³ N/m[3]	25[3]	-

Solubility



Solvent	Solubility	Temperature (°C)
Water	74.8 mg/L[8]	20[8]
Practically insoluble[6]	-	
Organic Solvents	Soluble in ethanol and acetone[2]	-
Very soluble in N,N- Dimethylformamide[6]	-	
Soluble in methanol[6]	-	_
Sparingly soluble in glacial acetic acid[6]	-	_
Very slightly soluble in chloroform[6]	-	_

Experimental Protocols for Physicochemical Property Determination

The following sections outline the standardized methodologies for determining the key physicochemical properties of **dibutyl itaconate**.

Boiling Point Determination (ASTM D1078)

This method is used to determine the distillation range of volatile organic liquids.[10][11]

- Apparatus: A distillation flask, condenser, graduated receiving cylinder, and a calibrated thermometer or temperature probe.
- Procedure:
 - A 100 mL sample of dibutyl itaconate is placed in the distillation flask.[12]
 - The flask is heated, and the vapor is passed through a condenser.



- The temperature at which the first drop of condensate falls into the receiving cylinder is recorded as the initial boiling point.[12]
- Heating is continued, and the temperature is recorded at various percentages of collected distillate.
- The boiling point is typically reported at atmospheric pressure, with corrections applied for any deviation.

Density Measurement (ASTM D4052)

This method utilizes a digital density meter based on the oscillating U-tube principle.[6][13][14]

- Apparatus: A digital density meter with a thermostatically controlled oscillating U-tube.
- Procedure:
 - The instrument is calibrated using two reference standards of known density (e.g., dry air and distilled water).
 - A small volume (approximately 1-2 mL) of the dibutyl itaconate sample is injected into the U-tube.[14]
 - The instrument measures the oscillation period of the U-tube containing the sample.
 - The density is calculated automatically by the instrument based on the oscillation period and calibration data. The measurement is performed at a controlled temperature, typically 20°C or 25°C.

Refractive Index Measurement (ASTM D1218)

This method is suitable for transparent hydrocarbon liquids and provides high accuracy.[3][15]

- Apparatus: A high-precision refractometer (e.g., an Abbe refractometer) with a light source (typically a sodium D line) and a temperature-controlled prism.[16]
- Procedure:



- The refractometer is calibrated using a liquid standard of known refractive index.
- A few drops of the **dibutyl itaconate** sample are placed on the surface of the prism.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20°C).
- The operator adjusts the instrument to bring the dividing line between the light and dark fields into coincidence with the crosshairs in the eyepiece.
- The refractive index is then read directly from the instrument's scale.[16]

Viscosity Determination (ASTM D445)

This method determines the kinematic viscosity by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.[1][2][5]

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant temperature bath, and a timer.
- Procedure:
 - The viscometer is charged with the **dibutyl itaconate** sample.
 - The viscometer is placed in a constant temperature bath until the sample reaches the test temperature.
 - The sample is drawn up into the upper bulb of the viscometer.
 - The time taken for the liquid to flow between two marked points on the viscometer is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.[1]
 - Dynamic viscosity can be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.[1][2]



Water Solubility (OECD Guideline 105)

This guideline describes two primary methods for determining water solubility: the flask method and the column elution method.[17][18][19] For a substance like **dibutyl itaconate** with low water solubility, the flask method is generally applicable.

 Apparatus: A flask, a means of agitation (e.g., magnetic stirrer), a constant temperature bath, and an analytical method to determine the concentration of the solute (e.g., chromatography).

Procedure:

- An excess amount of dibutyl itaconate is added to a flask containing purified water.
- The flask is agitated in a constant temperature bath (e.g., 20°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- After agitation, the mixture is allowed to stand to separate the phases.
- A sample of the aqueous phase is carefully taken, ensuring no undissolved substance is included (centrifugation or filtration may be necessary).
- The concentration of dibutyl itaconate in the aqueous sample is determined using a suitable analytical technique.

Flash Point Determination (ASTM D93)

This method uses a Pensky-Martens closed-cup tester to determine the flash point of petroleum products and other liquids.[8][9][20]

- Apparatus: A Pensky-Martens closed-cup tester, which includes a brass test cup, a lid with an opening for an ignition source, a stirrer, and a heating source.[20]
- Procedure:
 - The sample cup is filled with dibutyl itaconate to a specified level.

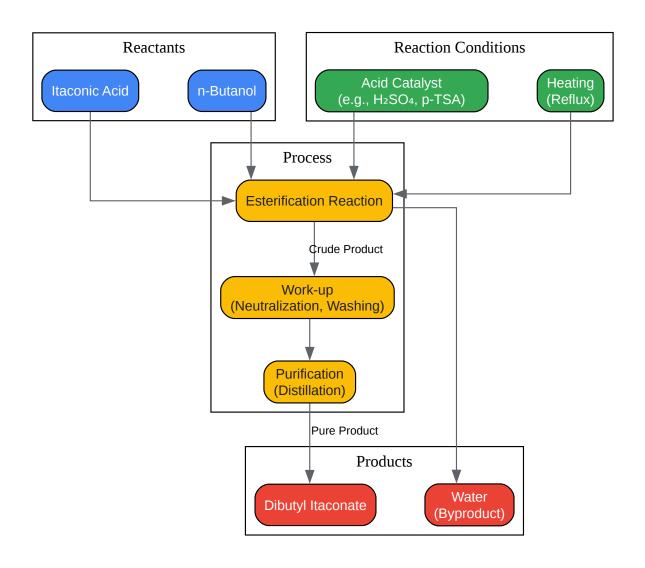


- The lid is secured, and the sample is heated at a slow, constant rate while being stirred.
 [20]
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[9]

Synthesis of Dibutyl Itaconate

Dibutyl itaconate is synthesized via the Fischer esterification of itaconic acid with n-butanol, typically in the presence of an acid catalyst.[1][21]





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Caption: Workflow for the synthesis of dibutyl itaconate.

General Experimental Protocol for Synthesis

• Reaction Setup: Itaconic acid and an excess of n-butanol are charged into a round-bottom flask equipped with a reflux condenser and a stirrer. A Dean-Stark apparatus can be used to remove the water byproduct and drive the reaction to completion.



- Catalyst Addition: A catalytic amount of a strong acid, such as sulfuric acid or ptoluenesulfonic acid, is added to the reaction mixture.
- Reaction: The mixture is heated to reflux with continuous stirring. The reaction progress is monitored by measuring the amount of water collected or by analytical techniques like thinlayer chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is cooled. The excess acid catalyst is neutralized with a basic solution (e.g., sodium bicarbonate solution). The organic layer is then washed with water and brine to remove any remaining impurities.
- Purification: The crude dibutyl itaconate is dried over an anhydrous drying agent (e.g., magnesium sulfate). The final product is purified by vacuum distillation to yield a clear, colorless liquid.[23]

Safety and Handling

Dibutyl itaconate is generally considered to have low toxicity.[2] However, standard laboratory safety precautions should be observed. It is recommended to handle the substance in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety glasses and gloves. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

This technical guide has provided a detailed summary of the essential physicochemical properties of **dibutyl itaconate**. The tabulated data, coupled with standardized experimental protocols, offers a valuable resource for researchers and professionals in the fields of polymer chemistry, materials science, and drug development. The synthesis workflow further elucidates the production of this important bio-based chemical. A thorough understanding of these properties is crucial for the effective application and development of new materials derived from **dibutyl itaconate**.

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